

Technical Data Summary for N-Acetyl-DL-4-bromophenylalanine

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Compound of Interest

Compound Name: AC-P-Bromo-DL-phe-OH

Cat. No.: B556362

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Synonyms: AC-DL-Phe(4-Br)-OH, **Ac-p-bromo-DL-Phe-OH**, (RS)-2-acetamido-3-(4-bromophenyl)propanoic acid

This document provides the core physicochemical properties of N-Acetyl-DL-4-bromophenylalanine, a derivative of the amino acid phenylalanine. It is a compound of interest in biochemical research and drug development due to its unique structure, which includes a bromine atom on the phenyl ring and an acetyl group on the amine.^[1] These features enhance its utility in the synthesis of novel therapeutic agents and for studying protein interactions.^[1]

Physicochemical Properties

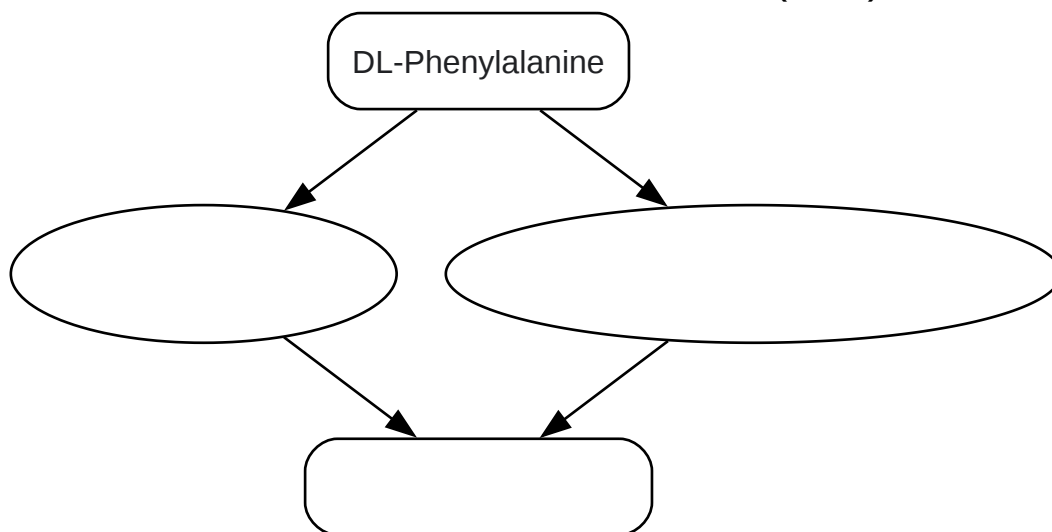
The fundamental molecular characteristics of N-Acetyl-DL-4-bromophenylalanine are summarized in the table below. This data is essential for experimental design, analytical method development, and chemical synthesis involving this compound.

Property	Value
Molecular Formula	C ₁₁ H ₁₂ BrNO ₃ ^{[1][2][3][4]}
Molecular Weight	286.12 g/mol ^{[3][4]}
CAS Number	273730-59-9 ^[1]
Melting Point	183-189 °C ^[1]

Logical Relationship of Components

The chemical structure of AC-DL-Phe(4-Br)-OH is derived from the basic structure of phenylalanine through specific modifications. The following diagram illustrates the relationship between the parent molecule and its functionalized derivative.

Structural Derivation of AC-DL-Phe(4-Br)-OH



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